

The Discovery and History of Dibenzocarbazoles: A Technical Guide

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Compound of Interest

Compound Name: *1H-Dibenzo(a,i)carbazole*

Cat. No.: *B15175967*

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Introduction

Dibenzocarbazoles are a class of polycyclic aromatic hydrocarbons (PAHs) containing a carbazole nucleus fused with two additional benzene rings. This core structure has been the subject of scientific inquiry for over a century, initially due to its prevalence in coal tar and its potent carcinogenic properties. This technical guide provides an in-depth exploration of the discovery, history, synthesis, and biological activities of dibenzocarbazoles, with a focus on providing researchers with the detailed information necessary for their work.

Early Discovery and Synthesis

The history of dibenzocarbazoles is intrinsically linked to the broader history of carbazole chemistry. Carbazole itself was first isolated from coal tar in 1872 by Carl Graebe and Carl Glaser.^[1] The development of synthetic methods for the carbazole core laid the groundwork for the later synthesis of the more complex dibenzocarbazoles.

Two key early synthetic methods for carbazoles are of historical importance:

- **The Borsche–Drechsel Cyclization:** First described by Edmund Drechsel in 1888 and further developed by Walther Borsche in 1908, this acid-catalyzed reaction involves the cyclization of cyclohexanone arylhydrazones to form tetrahydrocarbazoles, which can then be oxidized to carbazoles.^[2]

- The Graebe–Ullmann Synthesis: In 1896, Carl Graebe and Fritz Ullmann reported a method involving the diazotization of N-phenyl-o-phenylenediamine to form a 1,2,3-benzotriazole, which upon heating, eliminates nitrogen to yield a carbazole.

A significant milestone in the specific history of dibenzocarbazoles was the work of Ng. Ph. Buu-Hoï, Ng. Hoán, and Ng. H. Khôi, who in 1949 published a paper detailing the synthesis of various dibenzocarbazole isomers, including 1,2,7,8-, 1,2,5,6-, and 3,4,5,6-dibenzocarbazole. [3] This work was crucial in enabling the systematic study of the physicochemical and biological properties of these compounds. The carcinogenicity of 7H-dibenzo[c,g]carbazole (DBC), a prominent member of this family, was established as early as 1937.

Physicochemical and Spectroscopic Data of 7H-Dibenzo[c,g]carbazole

7H-Dibenzo[c,g]carbazole (CAS No. 194-59-2) is one of the most extensively studied dibenzocarbazoles due to its potent carcinogenicity and environmental prevalence.[4] It is found in tobacco smoke, coal tar, and other products of incomplete combustion.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₃ N	[4]
Molecular Weight	267.32 g/mol	[4]
Melting Point	158 °C	[4]
Appearance	Needles from ethanol	[4]
Solubility	Soluble in common organic solvents; insoluble in petroleum ether.	[4]
UV Absorption (λ _{max})	366 nm	

Spectroscopic Data:

- ¹H NMR: Spectral data for 7H-Dibenzo[c,g]carbazole is available in various databases.[5]

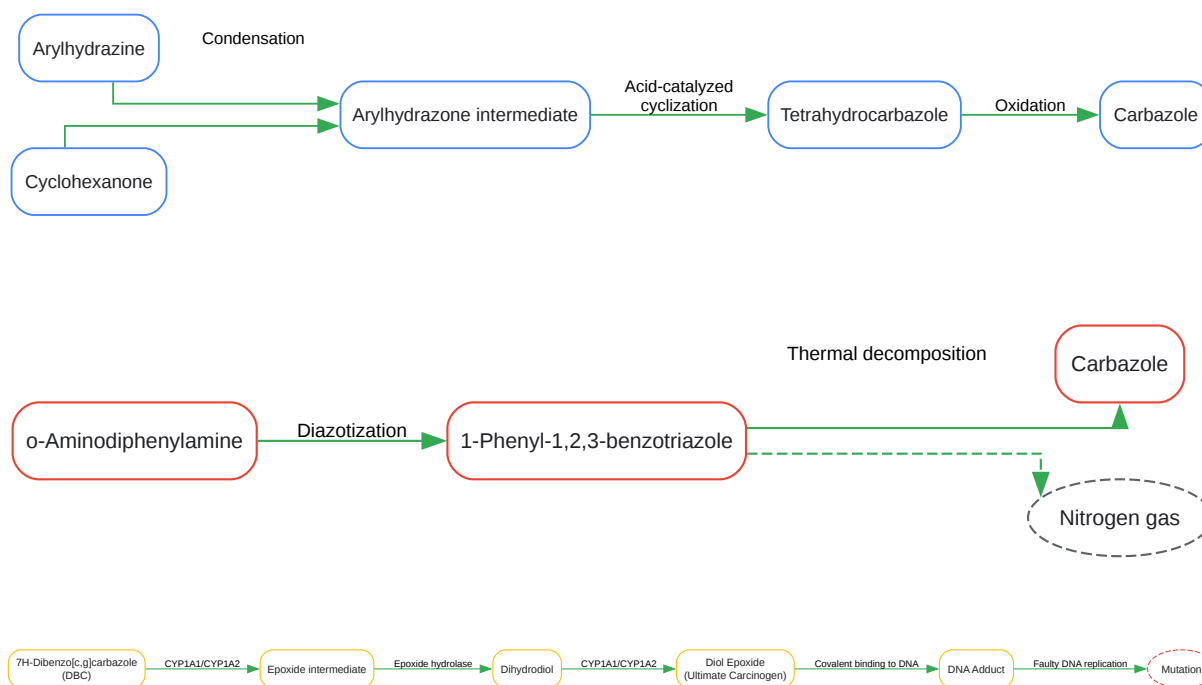
- Mass Spectrum (GC-MS): The mass spectrum of 7H-Dibenzo[c,g]carbazole is also well-documented.[6][7]

Key Experimental Protocols

While detailed, step-by-step protocols for the original historical syntheses are often found in the primary literature from that era, the general approaches of the Borsche-Drechsel and Graebe-Ullmann reactions can be described.

General Protocol for Borsche-Drechsel Carbazole Synthesis

The Borsche-Drechsel synthesis of a carbazole generally proceeds in two stages: the formation of an arylhydrazone followed by an acid-catalyzed cyclization.



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